

picoxystrobin discovery and development timeline

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Compound of Interest

Compound Name: *Picoxystrobin*

Cat. No.: *B033183*

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An In-depth Technical Guide to the Discovery and Development of **Picoxystrobin**

Introduction

Picoxystrobin is a broad-spectrum, systemic fungicide belonging to the strobilurin class of chemicals.[1] It is utilized for the control of a wide range of fungal diseases in crops such as cereals, oilseed rape, corn, and soybeans.[1][2][3] First commercialized by Syngenta and later developed by DuPont, **picoxystrobin** functions as a Quinone outside Inhibitor (QoI), effectively disrupting the fungal mitochondrial respiration process. This guide provides a detailed timeline of its discovery and development, methodologies of key experiments, and a summary of its toxicological and environmental profile.

Discovery and Development Timeline

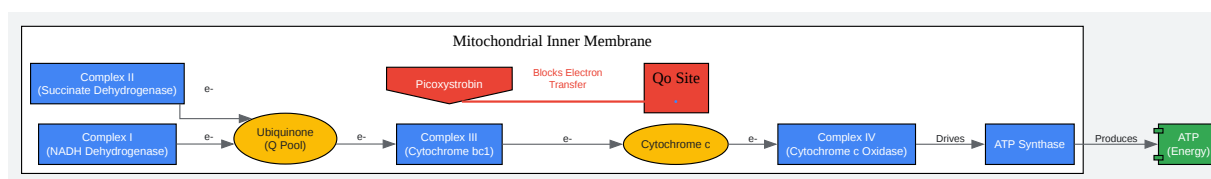
Picoxystrobin was discovered by Syngenta and was the fourth strobilurin fungicide to be introduced to the market.[4] Its development and commercialization involved key strategic agreements and regulatory milestones.

- 2000: Syngenta expanded its production facility in Grangemouth, Scotland, to manufacture **picoxystrobin**. [4]
- 2001: Syngenta launched **picoxystrobin** under the brand name Acanto, initially for use on cereal crops in Europe. [2][4]

- January 1, 2004: **Picoxystrobin** was included in Annex I of the EU regulations, with data protection set to expire ten years from this date.[4]
- 2006: DuPont acquired the worldwide rights to **picoxystrobin** from Syngenta. As part of the agreement, Syngenta would continue to manufacture the compound for another three years. [4]
- 2010: DuPont submitted an application to the US Environmental Protection Agency (EPA) for the authorization of **picoxystrobin** (marketed as Aproach) for use on various crops including corn, soybeans, and cereals.[4]
- 2012: The first registration of **picoxystrobin** in the United States was granted.[2] The Joint Meeting on Pesticide Residues (JMPR) also scheduled **picoxystrobin** for evaluation as a new compound in this year.[1]

Mode of Action: Mitochondrial Respiration Inhibition

Picoxystrobin's fungicidal activity stems from its role as a Quinone outside Inhibitor (QoI). It targets the cytochrome bc1 complex (also known as Complex III) within the mitochondrial respiratory chain of fungi. By binding to the Qo site of cytochrome b, **picoxystrobin** blocks the transfer of electrons, which halts ATP synthesis and ultimately leads to the cessation of fungal respiration and cell death.[1][5][6] It possesses both preventative and curative properties and exhibits systemic and translaminar movement within the plant.[1][5]

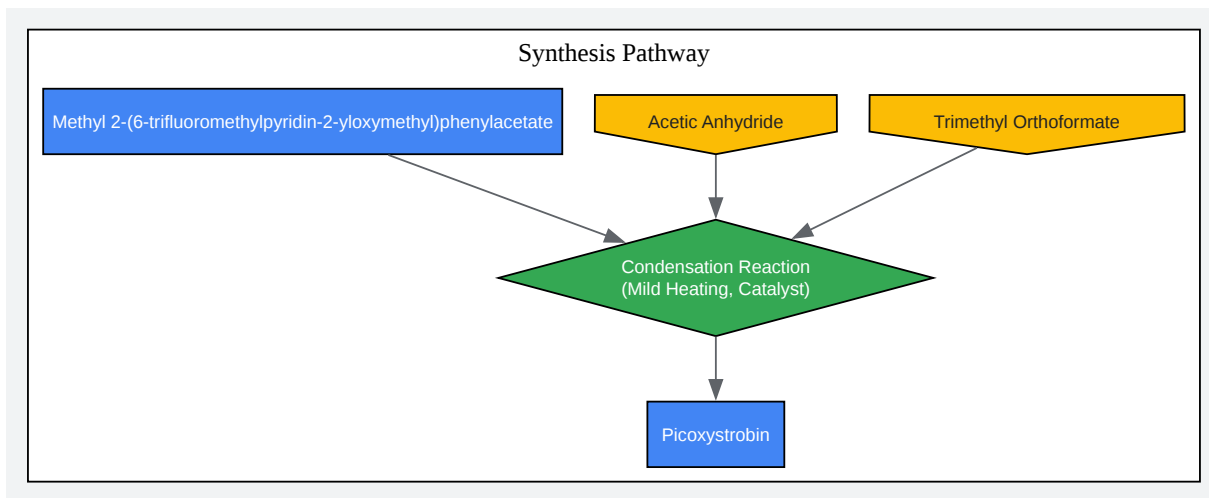


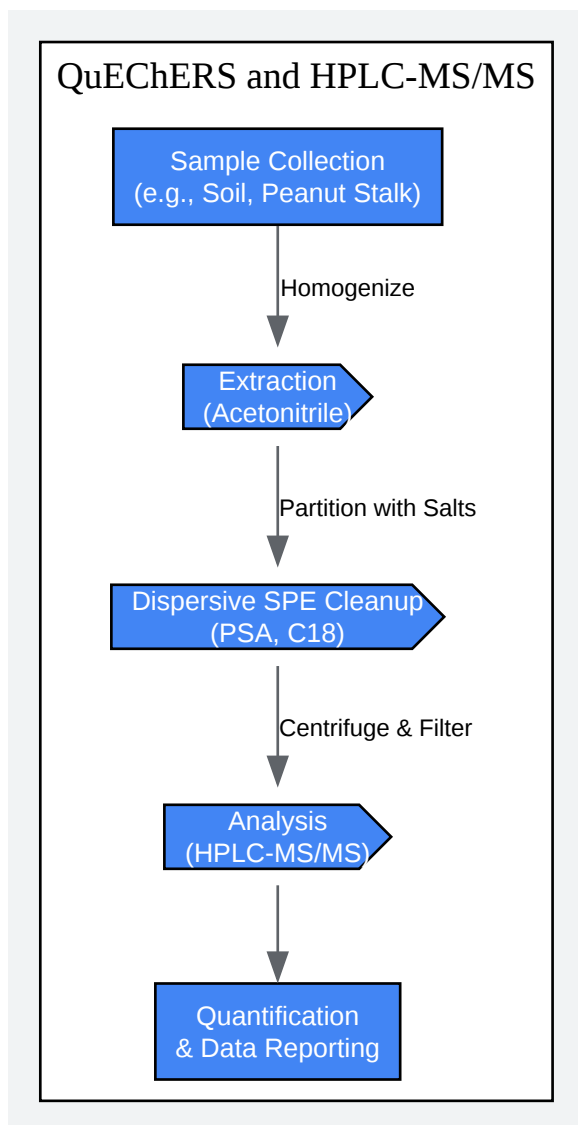
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Caption: **Picoxystrobin** blocks electron transfer at the Qo site of Complex III.

Chemical Synthesis

The industrial synthesis of **picoxystrobin** can be achieved through various routes. A prevalent method involves the condensation reaction of a key intermediate, methyl 2-(6-trifluoromethylpyridin-2-ylloxymethyl)phenylacetate, with acetic anhydride and trimethyl orthoformate.^{[2][7]} This process is designed for scalability and efficiency.^[2]





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References

- 1. fao.org [fao.org]
- 2. Picoxystrobin (Ref: ZA 1963) [sitem.herts.ac.uk]

- 3. mda.state.mn.us [mda.state.mn.us]
- 4. agribusinessglobal.com [agribusinessglobal.com]
- 5. coromandel.biz [coromandel.biz]
- 6. glpbio.com [glpbio.com]
- 7. CN112679422A - Preparation method of picoxystrobin - Google Patents [patents.google.com]
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